

An In-depth Technical Guide to the Spectroscopic Data of 4-Nitrochalcone

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Compound of Interest

Compound Name: 4-Nitrochalcone

CAS No.: 2960-55-6

Cat. No.: B7766856

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Nitrochalcone**, a versatile organic compound with applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Introduction

4-Nitrochalcone, systematically named (E)-3-(4-nitrophenyl)-1-phenylprop-2-en-1-one, is a chalcone derivative characterized by a three-carbon α,β -unsaturated carbonyl system linking two aromatic rings. The presence of the nitro group significantly influences its electronic properties and biological activities. Accurate spectroscopic characterization is crucial for confirming its structure and purity.

Spectroscopic Data

The following sections present the key spectroscopic data for **4-Nitrochalcone**, summarized in tabular format for clarity and ease of comparison.

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **4-Nitrochalcone**.

¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
7.40 - 8.30	m	Aromatic Protons
7.82	d, J=15.6 Hz	H-β
7.67	d, J=15.6 Hz	H-α

Note: The exact chemical shifts can vary slightly depending on the solvent and instrument used. The aromatic protons typically appear in the range of 6.8 to 8.2 ppm[1].

¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
190.0	C=O
148.0	C-NO ₂
142.0	C-β
138.0	Aromatic C
134.0	Aromatic C
130.0	Aromatic C
129.0	Aromatic C
128.0	Aromatic C
124.0	Aromatic C
122.0	C-α

Note: The provided ¹³C NMR data is a general representation. Specific peak assignments can be found in various spectral databases.

IR spectroscopy provides information about the functional groups present in **4-Nitrochalcone**.

Wavenumber (cm ⁻¹)	Assignment
~1685	C=O (Ketone) stretch
~1600	C=C (Aromatic) stretch
~1512 & ~1340	N-O (Nitro group) asymmetric and symmetric stretch
~980	C-H bend (trans-alkene)

The carbonyl (C=O) stretching frequency is a key characteristic band in the IR spectrum of chalcones. The value for the C=O stretch of the ketone in acetophenone is reported at 1681 cm⁻¹[\[2\]](#).

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **4-Nitrochalcone**.

m/z	Assignment
253	[M] ⁺ (Molecular Ion)
236	[M-OH] ⁺
105	[C ₆ H ₅ CO] ⁺
77	[C ₆ H ₅] ⁺

The molecular ion peak at m/z 253 corresponds to the molecular weight of **4-Nitrochalcone** (C₁₅H₁₁NO₃)[\[3\]](#)[\[4\]](#).

Experimental Protocols

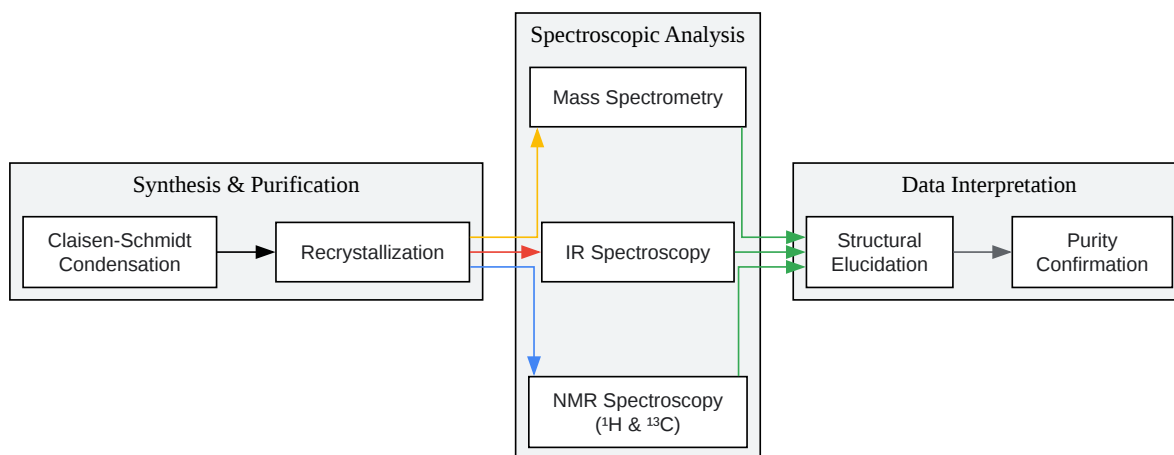
The following are generalized experimental protocols for the spectroscopic analysis of **4-Nitrochalcone**.

4-Nitrochalcone can be synthesized via the Claisen-Schmidt condensation reaction between 4-nitrobenzaldehyde and acetophenone in the presence of a base catalyst, such as sodium hydroxide[1]. The reaction is typically carried out in an alcoholic solvent. The resulting product can be purified by recrystallization.

- **Sample Preparation:** A small amount of purified **4-Nitrochalcone** is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Instrumentation:** ¹H and ¹³C NMR spectra are recorded on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:** Standard pulse sequences are used to acquire the spectra. Chemical shifts are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane, TMS).
- **Sample Preparation:** The IR spectrum can be obtained using the KBr pellet method or as a mull (e.g., Nujol)[3][5]. For the KBr method, a small amount of the sample is ground with dry potassium bromide and pressed into a thin pellet.
- **Instrumentation:** An FTIR (Fourier-Transform Infrared) spectrometer is used to record the spectrum.
- **Data Acquisition:** The spectrum is typically recorded in the range of 4000-400 cm⁻¹.
- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS)[3].
- **Ionization:** Electron ionization (EI) is a common method for generating the mass spectrum of chalcones.
- **Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), and a detector records their abundance.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic characterization of **4-Nitrochalcone**.



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Workflow for Spectroscopic Characterization

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